

cholesteryl hemisuccinate solubility problems

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Compound Focus: Cholesteryl hemisuccinate

CAS No.: 1510-21-0

Cat. No.: S571137

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Solubility and Physical Properties of CHEMS

The table below summarizes the key quantitative data for CHEMS to aid in your experimental planning.

Property	Value / Description	Condition / Note
Molecular Weight	486.73 g/mol [1] [2]	
Form	Solid; White to off-white powder [1] [2]	
Melting Point	178 °C [2]	
Predicted pKa	4.40 ± 0.17 [2]	Indicates it is ionizable in suitable pH environments.
Solubility in DMSO	8.33 mg/mL (17.11 mM) [1]	Requires ultrasonic treatment, warming to 60°C. Note: Hygroscopic DMSO impacts solubility; use newly opened containers.
Solubility in Ethanol	25 mg/mL (51.36 mM) [1]	Requires ultrasonic treatment.
Solubility in Chloroform	Slightly soluble [2]	

Property	Value / Description	Condition / Note
Solubility in Methanol	Slightly soluble (with heating and sonication) [2]	
Storage	-20°C [1] [2]	Store as a solid or in solvent at -80°C for long-term.

FAQs and Troubleshooting Guide

Here are answers to common questions and solutions to typical problems encountered when working with CHEMS.

Q1: What is the best solvent for dissolving CHEMS? Ethanol is generally the preferred solvent due to its higher solubility limit (51.36 mM). For experiments requiring DMSO, note that its hygroscopic nature can significantly impact solubility, so it is critical to use **freshly opened, anhydrous DMSO** [1].

Q2: My CHEMS solution is cloudy or has precipitate. What should I do? Cloudiness indicates incomplete dissolution or precipitation. Apply **heat (up to 60°C)** and **sonication** to aid dissolution [1]. For solutions in DMSO, ensure the stock is fresh. If precipitates form in aqueous buffers, consider the pH, as CHEMS is an acidic cholesterol ester (pKa ~4.4) and its solubility changes with pH [2] [3].

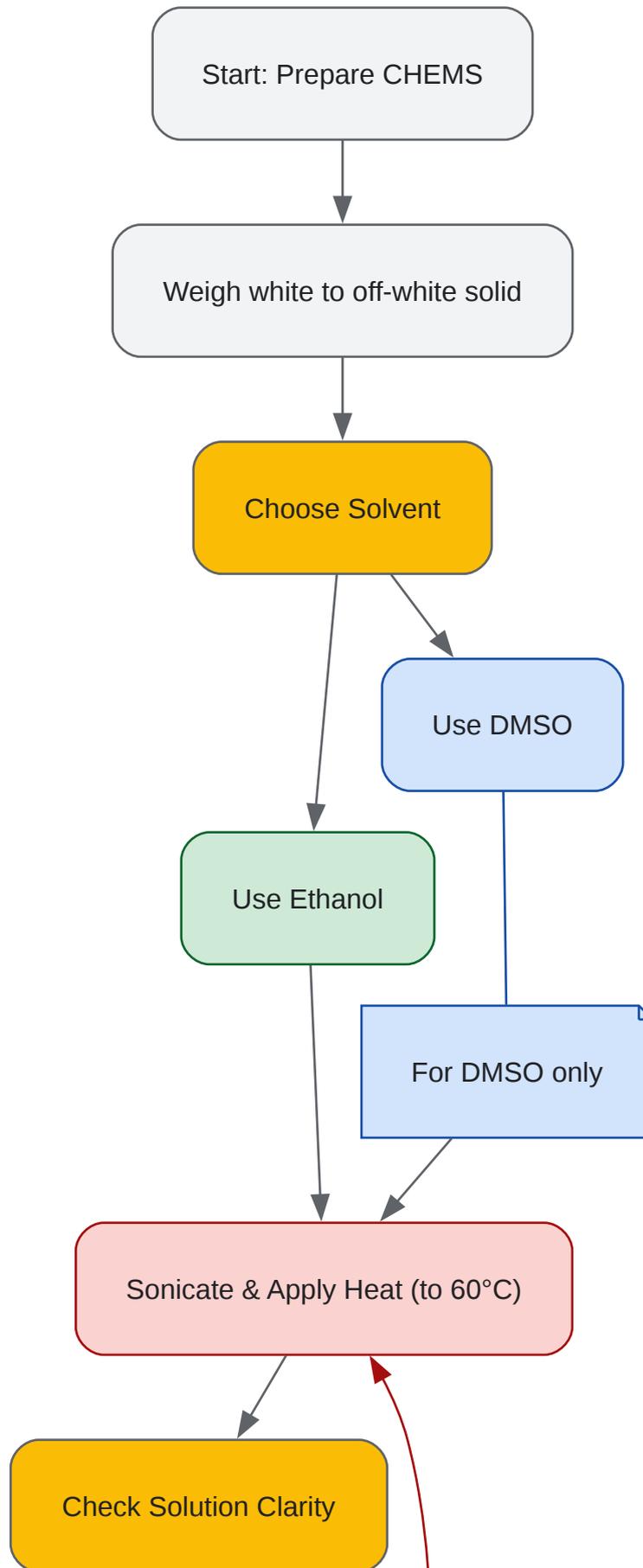
Q3: How do I prepare a stable stock solution for in vivo studies? A recommended protocol is to use a **10% Ethanol / 90% Corn Oil** mixture [1].

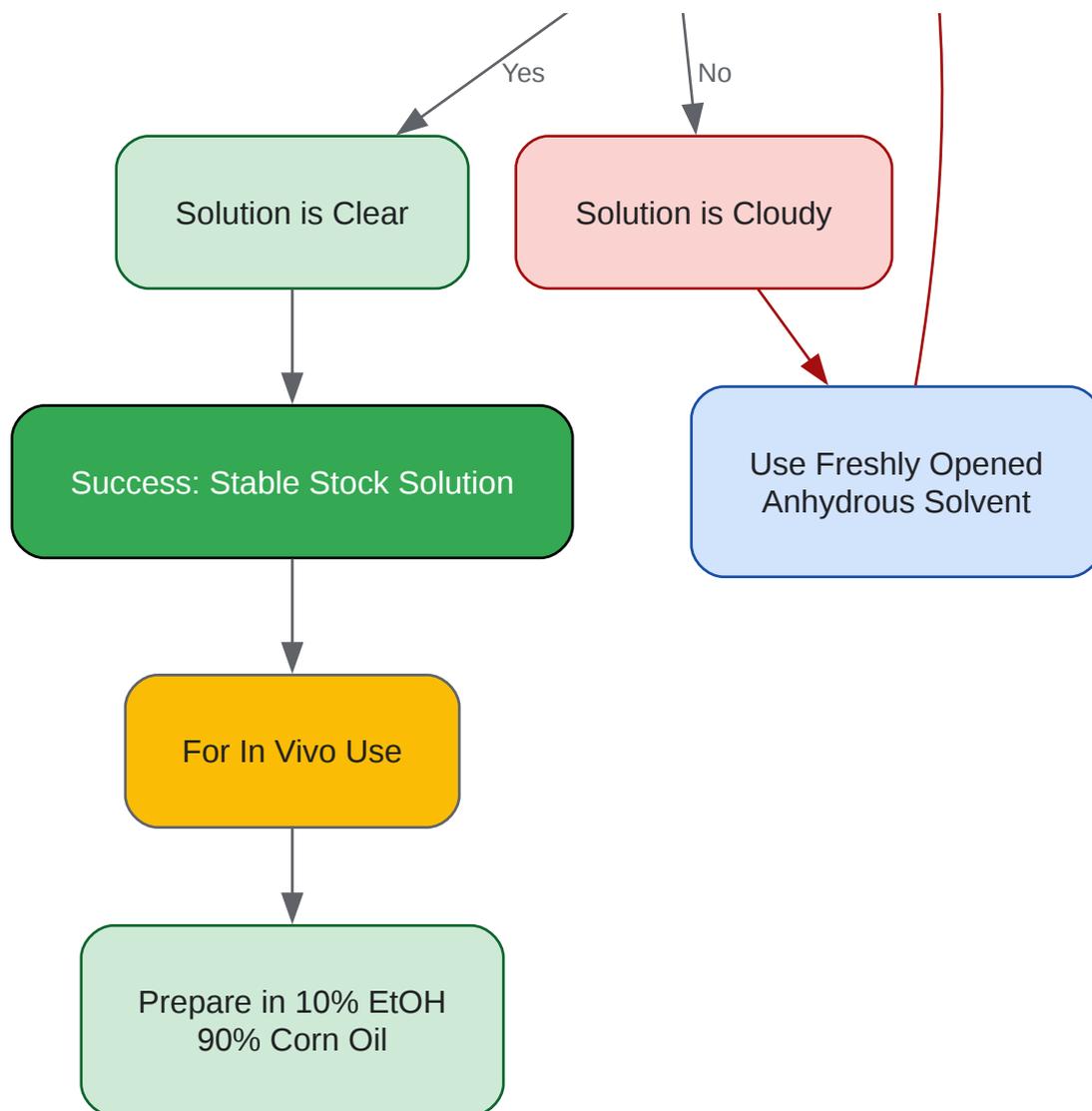
- **Procedure:** Add 100 µL of a 25 mg/mL CHEMS stock solution in ethanol to 900 µL of corn oil, then mix thoroughly.
- **Result:** This yields a clear solution of at least 2.5 mg/mL.
- **Stability Note:** If your continuous dosing period is planned to exceed half a month, this protocol should be chosen with caution [1].

Q4: Why is CHEMS used to create pH-sensitive liposomes? CHEMS is an **acidic cholesterol ester** that can self-assemble into bilayers in neutral aqueous media. Its key feature is **pH-sensitive fusogenicity**. In neutral pH conditions, the carboxylic group is deprotonated, promoting stable bilayer formation. In acidic environments (e.g., endosomes), the group becomes protonated, leading to a structural change that promotes fusion with endosomal membranes and release of the liposomal content [2] [3].

Experimental Workflow for Solubilization

The diagram below outlines a logical workflow for solubilizing CHEMS, helping you troubleshoot issues step-by-step.





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The key to working with CHEMS lies in understanding its solubility profile and applying appropriate physical methods like sonication and heat. For biological assays, selecting the correct solvent system is critical for maintaining stability.

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References

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2. | 1510-21-0 Cholesteryl hemisuccinate [chemicalbook.com]
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